

Hydrochlorothiazide-d2: A Technical Overview of its Chemical Properties and Structure

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structural features of **Hydrochlorothiazide-d2**, a deuterated analog of the widely used diuretic and antihypertensive agent, Hydrochlorothiazide. The incorporation of deuterium isotopes makes this compound an invaluable tool in various analytical and research applications, particularly in pharmacokinetic and metabolic studies.

Chemical and Physical Properties

Hydrochlorothiazide-d2 is a stable, isotopically labeled form of Hydrochlorothiazide where two hydrogen atoms at the 3-position of the benzothiadiazine ring are replaced with deuterium. This substitution results in a higher molecular weight compared to the parent compound, which is crucial for its use as an internal standard in mass spectrometry-based analyses.[1][2]

The key chemical and physical properties of **Hydrochlorothiazide-d2** are summarized in the table below for easy reference and comparison.



Property	Value	Reference(s)
IUPAC Name	6-chloro-3,3-dideuterio-1,1-dioxo-2,4-dihydro-1λ ⁶ ,2,4-benzothiadiazine-7-sulfonamide	[3][4]
CAS Number	1219798-89-6	[3][4][5]
Molecular Formula	C7H6D2CIN3O4S2	[2][4][5]
Molecular Weight	299.75 g/mol	[4][5]
Exact Mass	298.9770293 Da	[3]
Appearance	White to off-white solid	[6]
Purity	>95% (HPLC), ≥99% deuterated forms (d1-d2)	[4][7]
Solubility	Soluble in water, DMSO (Slightly), and Methanol (Slightly)	[7][8]
Storage Temperature	-20°C	[4][6]
SMILES	[2H]C1(NC2=CC(=C(C=C2S(= O)(=O)N1)S(=O)(=O)N)Cl)[2H]	[3]
InChI	InChI=1S/C7H8CIN3O4S2/c8- 4-1-5-7(2- 6(4)16(9,12)13)17(14,15)11-3- 10-5/h1-2,10-11H,3H2, (H2,9,12,13)/i3D2	[3][4]

Chemical Structure

The foundational structure of **Hydrochlorothiazide-d2** is the benzothiadiazine ring system. The key feature is the presence of two deuterium atoms at the C3 position, which provides the isotopic signature for this molecule.

Caption: 2D chemical structure of **Hydrochlorothiazide-d2**.



Experimental Protocols

Hydrochlorothiazide-d2 is primarily utilized as an internal standard for the quantification of Hydrochlorothiazide in biological matrices and pharmaceutical formulations using mass spectrometry-based methods such as Liquid Chromatography-Mass Spectrometry (LC-MS) or Gas Chromatography-Mass Spectrometry (GC-MS).[2][6] Its utility stems from the fact that it co-elutes with the unlabeled analyte and exhibits similar ionization efficiency, but is distinguishable by its higher mass-to-charge ratio (m/z).

General Protocol for Quantitative Analysis by LC-MS

A typical experimental workflow for the use of **Hydrochlorothiazide-d2** as an internal standard is outlined below.

- Preparation of Standard Solutions:
 - Prepare a stock solution of Hydrochlorothiazide-d2 in a suitable organic solvent (e.g., methanol).
 - Prepare a series of calibration standards by spiking known concentrations of unlabeled Hydrochlorothiazide into the matrix of interest (e.g., plasma, urine).
 - Add a fixed concentration of the Hydrochlorothiazide-d2 internal standard solution to all calibration standards, quality control samples, and unknown samples.
- Sample Preparation:
 - Perform protein precipitation, liquid-liquid extraction, or solid-phase extraction to remove interferences from the biological matrix.
 - Evaporate the solvent and reconstitute the residue in the mobile phase.
- LC-MS Analysis:
 - Inject the prepared samples onto a suitable HPLC column (e.g., C18 reversed-phase).[9]
 [10]





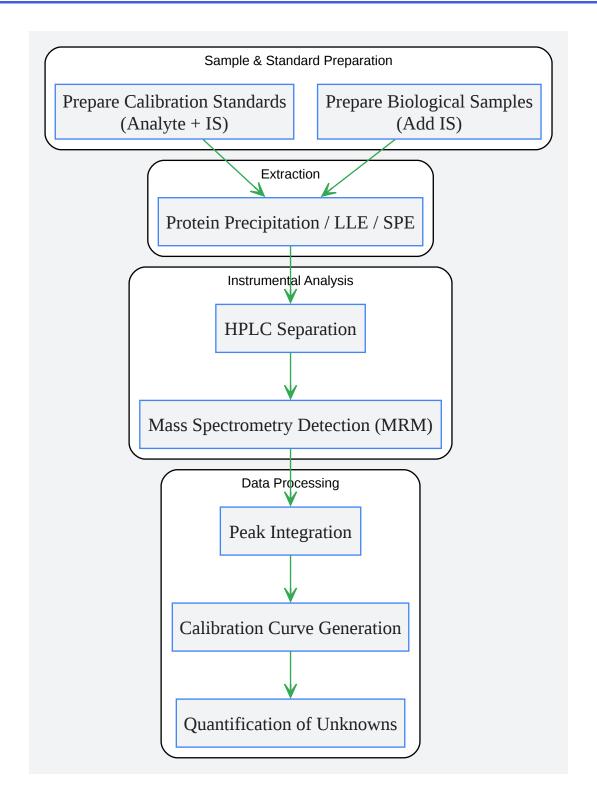


- Use a mobile phase gradient to achieve chromatographic separation of Hydrochlorothiazide and its deuterated internal standard from other matrix components.
 [10]
- Detect the analytes using a mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. Monitor specific precursor-to-product ion transitions for both Hydrochlorothiazide and Hydrochlorothiazide-d2.

Data Analysis:

- Construct a calibration curve by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte for the calibration standards.
- Determine the concentration of Hydrochlorothiazide in the unknown samples by interpolating their peak area ratios from the calibration curve.





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